

"alpha-Methylpiperidine-1-ethylamine" chemical properties and structure

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Compound of Interest

Compound Name: *alpha*-Methylpiperidine-1-ethylamine

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An In-depth Technical Guide to α -Methylpiperidine-1-ethylamine

For: Researchers, Scientists, and Drug Development Professionals

Subject: Chemical Properties, Structure, and Biological Profile of α -Methylpiperidine-1-ethylamine

Abstract

This technical guide provides a comprehensive overview of the chemical properties, structure, and available biological information for α -Methylpiperidine-1-ethylamine. The nomenclature of this compound can be ambiguous; this document primarily focuses on the isomer 1-(Piperidin-1-yl)propan-2-amine and its closely related isomer 2-(Piperidin-1-yl)propan-1-amine, which is more frequently documented under CAS Number 54151-70-1. This guide consolidates available data on its chemical and physical properties, structural information, and notes the current limitations in publicly accessible data regarding detailed experimental protocols and specific biological signaling pathways.

Chemical Structure and Identification

The name " α -Methylpiperidine-1-ethylamine" suggests a methyl group on the ethylamine chain at the alpha position relative to the amino group. This corresponds to the IUPAC name 1-

(Piperidin-1-yl)propan-2-amine. An isomeric form, where the substitution pattern is altered, is 2-(Piperidin-1-yl)propan-1-amine.

Structural Representation:

- 1-(Piperidin-1-yl)propan-2-amine:
 - SMILES: CC(N)CN1CCCCC1
 - InChI: InChI=1S/C8H18N2/c1-8(9)7-10-5-3-2-4-6-10/h8H,2-7,9H2,1H3
- 2-(Piperidin-1-yl)propan-1-amine (CAS: 54151-70-1):
 - SMILES: C1CCN(CC(C)N)CC1
 - InChI: InChI=1S/C8H18N2/c1-8(10)7-9-5-3-2-4-6-9/h8H,2-7,10H2,1H3

Physicochemical Properties

Quantitative data for these compounds is limited. The following table summarizes the available information, primarily for 2-(Piperidin-1-yl)propan-1-amine (CAS 54151-70-1).

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₈ N ₂	[1]
Molecular Weight	142.24 g/mol	[1]
Boiling Point	85 °C at 25 Torr [2] 204.4 °C at 760 mmHg	[3]
Density	0.927 g/cm ³ (Predicted)	[2] [3]
CAS Number	54151-70-1	[1]

Note: Data for melting point and solubility for the parent compounds are not readily available in the surveyed literature.

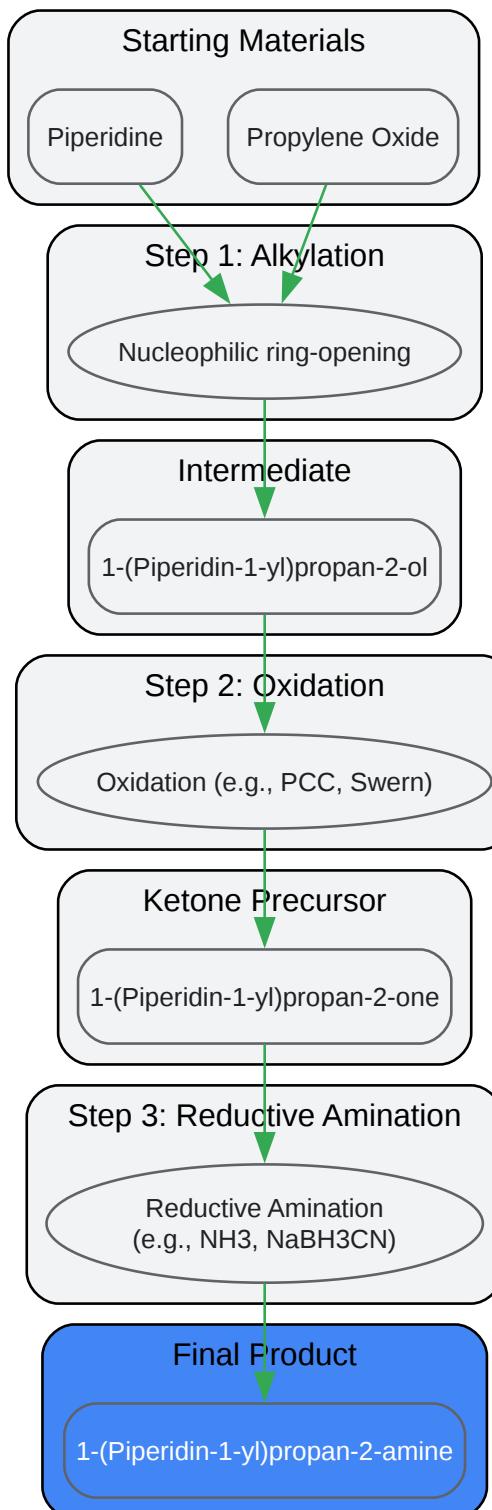
Synthesis and Experimental Protocols

Detailed, step-by-step experimental protocols for the synthesis of α -Methylpiperidine-1-ethylamine are not extensively documented in publicly available literature. However, general synthetic strategies for piperidine derivatives are well-established.

A plausible synthetic approach for 1-(piperidin-1-yl)propan-2-amine could involve the reductive amination of 1-(piperidin-1-yl)propan-2-one. This ketone precursor can be synthesized through various organic chemistry methodologies.

A general workflow for such a synthesis is outlined below. Please note, this is a conceptual workflow and would require laboratory optimization.

Conceptual Synthesis Workflow

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Caption: Conceptual synthesis of 1-(piperidin-1-yl)propan-2-amine.

Biological Activity and Signaling Pathways

There is a significant lack of specific data in the scientific literature regarding the biological activity, mechanism of action, and associated signaling pathways for α -methylpiperidine-1-ethylamine.

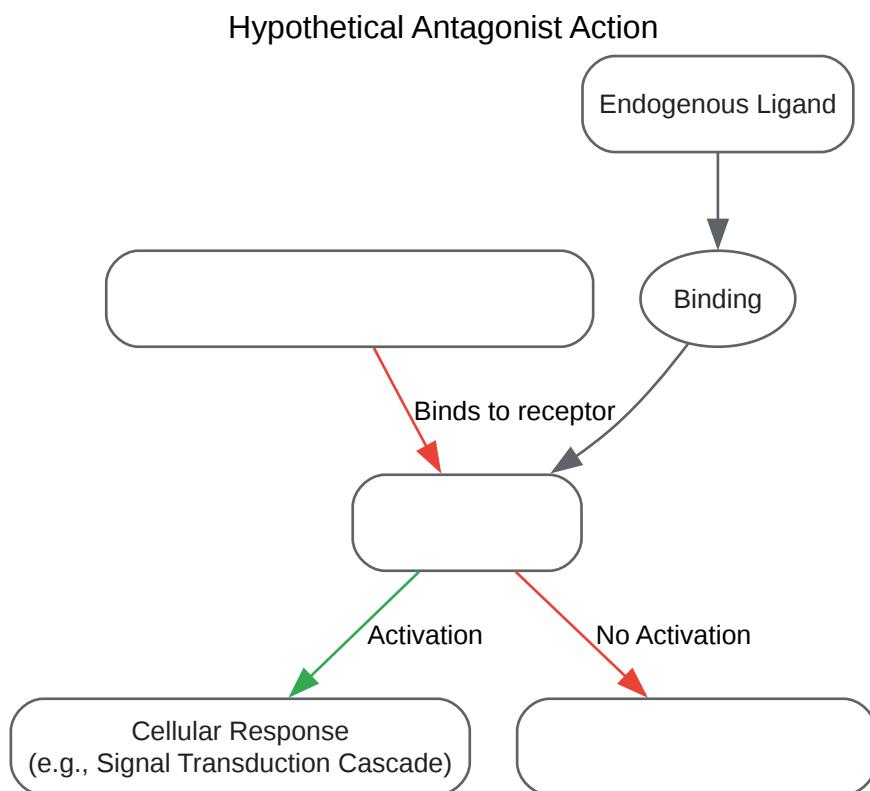
The piperidine moiety is a common scaffold in many biologically active compounds, including pharmaceuticals targeting the central nervous system. Derivatives of piperidine are known to act as ligands for various receptors, such as dopamine, serotonin, and sigma receptors. For instance, certain piperidine-piperazine compounds are investigated as ligands for dopamine and serotonin receptors for the potential treatment of a range of neurological and psychiatric disorders.

However, without specific studies on α -methylpiperidine-1-ethylamine, it is not possible to delineate a specific signaling pathway.

Visualization of Logical Relationships

Due to the absence of specific information on the biological mechanisms and signaling pathways of α -methylpiperidine-1-ethylamine, a diagram illustrating these aspects cannot be provided at this time. Further research and publication of experimental data are required to enable such a visualization.

The logical relationship for the potential, though unconfirmed, role of a generic piperidine derivative as a receptor antagonist can be conceptualized as follows:



Caption: Hypothetical mechanism of receptor antagonism.

Conclusion

α -Methylpiperidine-1-ethylamine, likely corresponding to 1-(piperidin-1-yl)propan-2-amine or its isomer 2-(piperidin-1-yl)propan-1-amine, is a chemical entity with limited characterization in public scientific databases. While its structural components suggest potential biological activity, particularly within the central nervous system, there is a clear need for further research to establish a comprehensive profile of its physicochemical properties, develop detailed synthetic protocols, and investigate its pharmacological effects and mechanisms of action. This guide serves as a summary of the currently available information and highlights the gaps in our knowledge that future research may address.

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